

Essential Safety and Handling Guide for AH Plus® Root Canal Sealing Material

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Compound of Interest

Compound Name: AH 11110A

Cat. No.: B15616285

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This guide provides crucial safety, operational, and disposal information for laboratory personnel working with AH Plus® root canal sealing material. The following procedures are designed to ensure the safe handling of this substance in a research and development environment.

Hazard Identification and Personal Protective Equipment

AH Plus® is a two-component epoxy-amine resin-based paste that can cause skin and eye irritation, and may lead to allergic skin reactions.^{[1][2]} It is also toxic to aquatic life with long-lasting effects.^{[1][2]} Adherence to proper personal protective equipment (PPE) protocols is mandatory to minimize exposure risks.

Hazard	Required Personal Protective Equipment
Skin Irritation & Allergic Reaction	Protective Gloves: Nitrile or other chemically resistant gloves should be worn. Avoid direct contact with skin. ^[1] ^[2] Immediately remove and launder any contaminated clothing. ^[2]
Serious Eye Irritation	Eye Protection: Safety glasses with side shields or goggles are required. ^[1] In case of splashing, a face shield should be used.
Inhalation of Vapors/Aerosols	Respiratory Protection: Ensure good ventilation and exhaustion at the workplace. ^[2] Respiratory protection is not typically necessary if the room is well-ventilated. ^[2]
General Laboratory Safety	Protective Clothing: A lab coat or other protective work clothing should be worn. ^[1]

Operational Protocol: Preparation and Handling

The preparation of AH Plus® involves mixing two pastes, Paste A and Paste B, to a homogeneous consistency.^[2]^[3]

Materials Required:

- AH Plus® Paste A and Paste B
- Glass slab or mixing pad
- Metal spatula
- Personal Protective Equipment (as specified above)

Step-by-Step Procedure:

- Preparation: Before handling, ensure all required PPE is correctly worn. Prepare a clean workspace on a glass slab or mixing pad.^[2]^[3]

- **Dispensing:** Dispense equal volume units (1:1 ratio) of Paste A and Paste B onto the mixing surface.^{[2][3]} It is critical not to exchange the caps of the tubes; the colored cap belongs to the colored tube and the white cap to the white tube.^[3]
- **Mixing:** Use a metal spatula to thoroughly mix the two pastes until a uniform and homogeneous consistency is achieved.^{[2][3]}
- **Application (for experimental use):** For in-vitro studies, the mixed sealer can be applied to prepared samples (e.g., root canal dentin) as required by the specific experimental protocol.^[4]
- **Post-Handling:** After handling, wash hands and any exposed skin thoroughly.^[3]

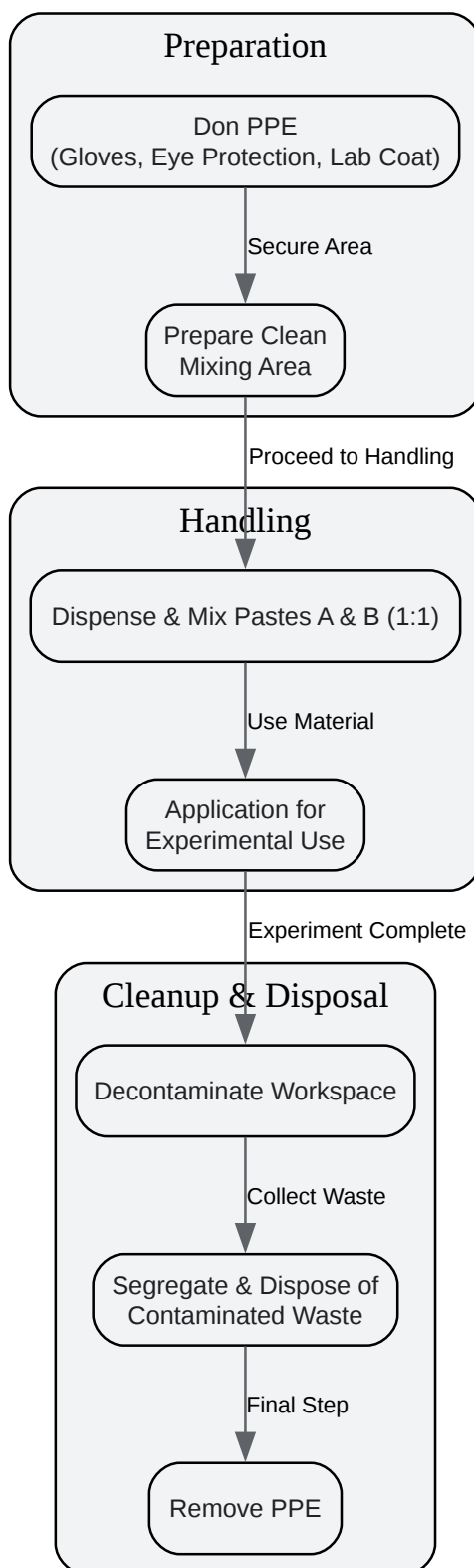
Disposal Plan

Proper disposal of AH Plus® is crucial to prevent environmental contamination, as it is toxic to aquatic life with long-lasting effects.^{[1][2]}

- **Unused Material:** Unused or excess mixed paste should be collected with a non-combustible absorbent material (e.g., sand, earth, diatomaceous earth) and placed in a designated, sealed container for chemical waste.^[3]
- **Contaminated Materials:** All materials that have come into contact with the sealer, such as mixing pads, spatulas, and gloves, should be considered contaminated. These items must be disposed of in accordance with local and national regulations for hazardous waste.^[3]
- **Environmental Precautions:** Do not allow the product to enter drains, sewers, or watercourses.^[1]

Safe Handling Workflow

The following diagram illustrates the key stages of the safe handling workflow for AH Plus®.



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Caption: Safe handling workflow for AH Plus® from preparation to disposal.

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